

An In-depth Technical Guide to the Thermochemical Properties of 1-Tetradecene

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Compound of Interest

Compound Name: 1-Tetradecene

Cat. No.: B072687

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermochemical properties of **1-tetradecene**. The information is curated for researchers, scientists, and professionals in drug development who require precise data for modeling, process design, and safety assessments. This document summarizes key quantitative data in structured tables, outlines detailed experimental methodologies for the determination of these properties, and includes a mandatory visualization of a relevant industrial process.

Core Thermochemical Data of 1-Tetradecene

The following tables summarize the essential thermochemical data for **1-tetradecene**, compiled from various reputable sources. These values are crucial for understanding the energetic landscape of this alpha-olefin.

Property	Value	Units	Source(s)
Enthalpy of Formation (Gas, 25°C)	-206.70	kJ/mol	[1]
-49.55	kcal/mol	[2]	
Enthalpy of Combustion (Liquid, 25°C, constant pressure, gross)	-9779	cal/g	[3]
2206.8 (to H ₂ O(l) + CO ₂ (g))	kcal/mol	[2]	
2059.5 (to H ₂ O(g) + CO ₂ (g))	kcal/mol	[2]	
Enthalpy of Vaporization	70.20 (at standard conditions)	kJ/mol	[1]
11.21 (at boiling point)	kcal/mol	[2]	
57.1	cal/g	[3]	
Enthalpy of Fusion	30.74	kJ/mol	[1]
Standard Gibbs Free Energy of Formation	154.90	kJ/mol	[1]
36.59	kcal/mol	[2]	
Entropy of Vaporization (at boiling point)	21.38	Cal/mol-K	[2]

Property	Value	Units	Source(s)
Heat Capacity (Gas, 25°C)	0.3799	cal/gm-mole-°C	[2]
Heat Capacity (Liquid, 25°C)	0.5146	cal/gm-°C	[2]
Ratio of Specific Heats of Vapor (Gas)	1.027	[3]	

Experimental Protocols for Thermochemical Analysis

The determination of the thermochemical properties of **1-tetradecene** relies on established experimental techniques. Below are detailed methodologies for key experiments.

Determination of Enthalpy of Combustion via Bomb Calorimetry

The enthalpy of combustion is determined using a bomb calorimeter, a device designed to measure the heat released during a combustion reaction at constant volume.

Methodology:

- **Sample Preparation:** A precisely weighed sample of **1-tetradecene** (typically 0.5 - 1.0 g) is placed in a sample crucible. A fuse wire of known length and mass is attached to the electrodes of the calorimeter's bomb, with the wire in contact with the sample.
- **Bomb Assembly and Pressurization:** A small, known amount of water (approximately 1 mL) is added to the bomb to saturate the internal atmosphere, ensuring that any water formed during combustion condenses to a liquid state. The bomb is then sealed and pressurized with pure oxygen to approximately 25-30 atm.
- **Calorimeter Setup:** The pressurized bomb is submerged in a known volume of water in the calorimeter's insulated vessel. The temperature of the water is monitored with a high-precision thermometer.

- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the fuse wire. The temperature of the water in the calorimeter is recorded at regular intervals before, during, and after the combustion until a stable final temperature is reached.
- **Corrections and Calculations:** The gross heat of combustion is calculated from the observed temperature rise and the previously determined heat capacity of the calorimeter system. Corrections are applied for the heat of combustion of the fuse wire and for the formation of nitric acid from residual atmospheric nitrogen. The enthalpy of combustion at constant pressure (ΔH_c) can then be calculated from the constant volume energy change (ΔU_c).

Determination of Specific Heat Capacity via Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature.

Methodology:

- **Instrument Calibration:** The DSC instrument is calibrated for temperature and enthalpy using standard reference materials with known melting points and enthalpies of fusion.
- **Sample Preparation:** A small, accurately weighed sample of **1-tetradecene** (typically 5-15 mg) is hermetically sealed in an aluminum pan. An empty, sealed aluminum pan is used as a reference.
- **Experimental Runs:** A three-step procedure is typically followed:
 - A baseline scan is performed with empty sample and reference pans.
 - A scan is conducted with a standard material of known specific heat capacity (e.g., sapphire).
 - A scan of the **1-tetradecene** sample is performed under the same conditions as the baseline and standard runs.

- **Data Analysis:** The heat flow as a function of temperature is recorded for each run. The specific heat capacity of the **1-tetradecene** sample is calculated by comparing its heat flow curve to that of the standard material and the baseline, taking into account the respective sample masses. The calculation is performed using the following relationship:
 - $C_p(\text{sample}) = (\text{DSC}_{\text{sample}} / \text{DSC}_{\text{std}}) * (m_{\text{std}} / m_{\text{sample}}) * C_p(\text{std})$ where C_p is the specific heat capacity, DSC is the differential heat flow, and m is the mass.

Determination of Enthalpy of Vaporization

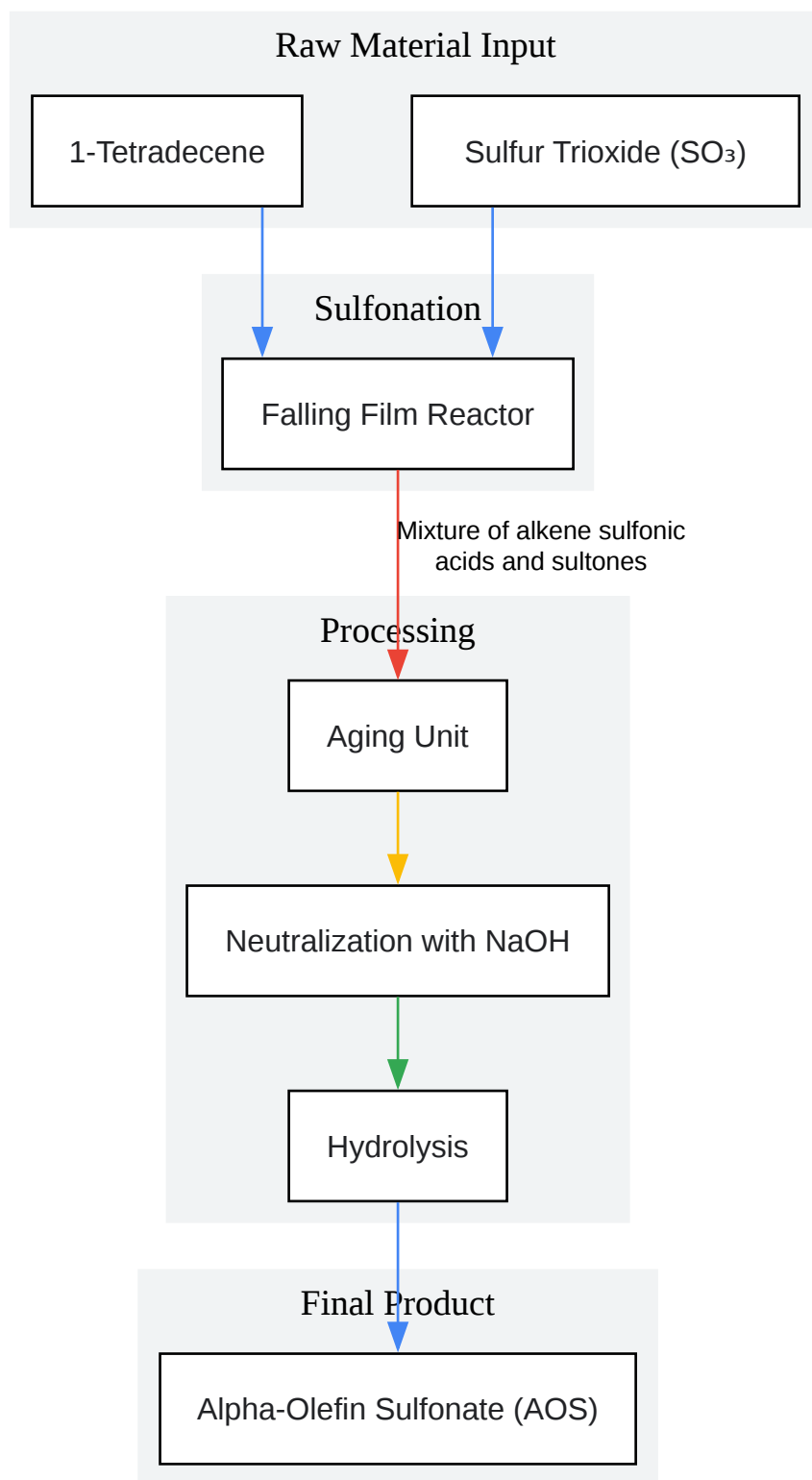
The enthalpy of vaporization can be determined from the variation of vapor pressure with temperature using the Clausius-Clapeyron equation.

Methodology:

- **Vapor Pressure Measurement:** The vapor pressure of **1-tetradecene** is measured at various temperatures using a static or dynamic method.
- **Data Analysis:** The natural logarithm of the vapor pressure ($\ln P$) is plotted against the reciprocal of the absolute temperature ($1/T$). According to the Clausius-Clapeyron equation, the slope of this plot is equal to $-\Delta H_{\text{vap}}/R$, where R is the ideal gas constant.
- **Calculation:** The enthalpy of vaporization (ΔH_{vap}) is calculated by multiplying the slope of the $\ln P$ vs. $1/T$ plot by the negative of the ideal gas constant ($-R$).

Visualization of Industrial Application: Alpha-Olefin Sulfonate (AOS) Production

1-Tetradecene is a key precursor in the production of alpha-olefin sulfonates (AOS), which are widely used as surfactants in detergents and personal care products. The following diagram illustrates the industrial process flow for the production of AOS from **1-tetradecene**.



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Caption: Production of Alpha-Olefin Sulfonate from **1-Tetradecene**.

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